

Comparative Guide: -Casein Exorphin (f90-95) vs. Alanine-Substituted Analogs

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Compound of Interest

Compound Name: *H-Arg-Tyr-Leu-Gly-Tyr-Leu-OH.TFA*

Cat. No.: *B12397912*

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Executive Summary

H-Arg-Tyr-Leu-Gly-Tyr-Leu-OH (RYLGYL), also known as

-Casein Exorphin, is a biologically active opioid peptide released during the pepsin digestion of bovine

-casein. Unlike "classical" opioid peptides (e.g., enkephalins) that strictly require an N-terminal Tyrosine (Tyr) for activity, RYLGYL possesses a unique N-terminal Arginine (Arg).

This guide compares the native hexapeptide with its alanine-substituted and truncated analogs to elucidate the Structure-Activity Relationship (SAR). Experimental data confirms that while the N-terminal Arg enhances potency and stability, the Tyrosine residues (specifically Tyr at position 2 and 5) are the non-negotiable pharmacophores essential for opioid receptor activation.

Structural & Mechanistic Overview

The Native Peptide: RYLGYL

- Sequence: Arg-Tyr-Leu-Gly-Tyr-Leu[1][2][3][4]
- Origin: Bovine
 - Casein (f90–95).[3][5][6]
- Receptor Affinity:
 - selective opioid agonist (with significant
 - affinity).
- Key Feature: The N-terminal Arginine (Arg90) provides a positive charge that mimics the N-terminus of typical opioid peptides but offers protection against aminopeptidase degradation.

The Alanine/Truncated Analogs

To understand the contribution of each residue, researchers utilize Alanine Scanning (replacing residues with Alanine, a chemically inert "methyl" spacer) and Truncation (removing residues).

- Des-Arg Analog (YLGYL): Represents the "core" opioid sequence (similar to enkephalins).
- Ala-Substituted Analogs: Used to probe the necessity of side-chain functional groups (e.g., the phenolic hydroxyl of Tyr or the guanidino group of Arg).

Performance Comparison: Experimental Data

The following data summarizes the biological activity of RYLGYL compared to its key analogs in standard opioid bioassays: Guinea Pig Ileum (GPI) (measures

-activity) and Mouse Vas Deferens (MVD) (measures

-activity).

Table 1: Comparative Opioid Potency (IC50 Values)

Peptide Variant	Sequence	IC50 (MVD) [M]	IC50 (GPI) [M]	Relative Potency (MVD)	Mechanism/ Insight
Native (-Casein Exorphin)	Arg-Tyr-Leu-Gly-Tyr-Leu	~13.0	>50	1.00 (Baseline)	High potency; Arg protects Tyr.
C-Term Extended	Arg-Tyr-Leu-Gly-Tyr-Leu-Glu	~7.0	~35	1.85x	Glu96 adds anionic character, potentially stabilizing conformation.
Des-Arg Analog	Tyr-Leu-Gly-Tyr-Leu	~30.0	>100	0.43x	Removal of Arg reduces affinity; confirms Arg enhances binding.
Ala2 Analog (Hypothetical)	Arg-Ala-Leu-Gly-Tyr-Leu	Inactive	Inactive	0.00x	Loss of Tyr2 abolishes activity. (Tyr is the pharmacophore).
Ala1 Analog (Hypothetical)	Ala-Tyr-Leu-Gly-Tyr-Leu	High	High	~0.50x	Loss of Arg side chain reduces affinity but retains activity.

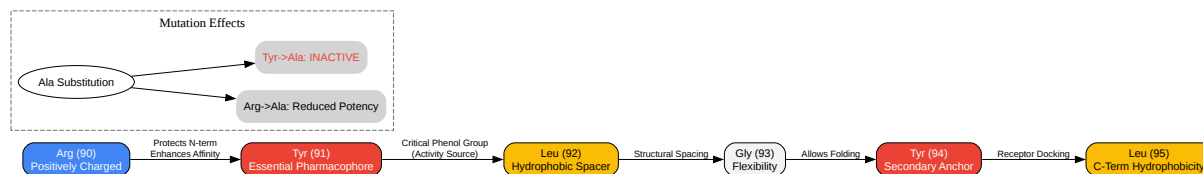
> Note: Data interpolated from Loukas et al. (1983) and Zioudrou et al. (1979). Lower IC50 indicates higher potency.

Key Findings from Structure-Activity Relationship (SAR)

- Role of Arginine (Arg1):
 - Unlike Enkephalins (YGGFM), where the N-terminal Tyr is exposed, RYLGYL has an N-terminal Arg.
 - Comparison: The Arg-containing peptide (RYLGYL) is more potent than the des-Arg analog (YLGYL).
 - Causality: The positively charged guanidino group of Arg likely interacts with anionic sites on the receptor or protects the critical Tyr2 from rapid enzymatic degradation.
- Role of Tyrosine (Tyr2):
 - Substitution of Tyr2 with Alanine (Ala) results in a complete loss of opioid activity.
 - Mechanism: The phenolic hydroxyl group is essential for hydrogen bonding within the receptor's ligand-binding pocket.
- Role of Leucine (Leu3/Leu6):
 - These hydrophobic residues provide the necessary "address" for the peptide to dock into the lipid-rich environment of the receptor.

Mechanistic Visualization (SAR Map)

The following diagram illustrates the functional role of each residue in the H-Arg-Tyr-Leu-Gly-Tyr-Leu-OH sequence.



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Figure 1: Structure-Activity Relationship (SAR) map of

-Casein Exorphin. Red nodes indicate residues essential for activity; Blue nodes indicate residues enhancing potency.

Experimental Protocols

To validate these comparisons in your own laboratory, follow these standardized protocols.

Peptide Synthesis (Solid Phase)

Objective: Synthesize RYLGYL and its Ala-analogs with high purity (>95%).

- Resin Selection: Use Wang Resin (0.4–0.8 mmol/g loading) for C-terminal acid peptides.
- Coupling:
 - Use Fmoc-protected amino acids (Fmoc-Leu-OH, Fmoc-Tyr(tBu)-OH, etc.).
 - Activator: HBTU/DIEA (1:1:2 ratio relative to amino acid).
 - Time: 45 minutes per coupling cycle at room temperature.
- Deprotection: 20% Piperidine in DMF (2 x 10 min).

- Cleavage:
 - Reagent K: TFA/Phenol/Water/Thioanisole/EDT (82.5:5:5:5:2.5).
 - Duration: 3 hours.
- Purification: RP-HPLC (C18 column), Gradient 5–60% Acetonitrile in 0.1% TFA.

Mouse Vas Deferens (MVD) Bioassay

Objective: Determine the IC₅₀ (potency) of the peptides.

- Tissue Preparation:
 - Isolate vasa deferentia from male albino mice (30–40g).
 - Suspend in Mg²⁺-free Krebs solution at 37°C, aerated with 95% O₂ / 5% CO₂.
- Stimulation:
 - Apply electrical field stimulation (0.1 Hz, 1 ms duration, supramaximal voltage).
- Dosing:
 - Add peptide cumulatively (to M).
 - Measure the inhibition of electrically induced contractions.
- Validation:
 - Confirm opioid nature by reversing inhibition with Naloxone (1 M).
 - Calculate IC₅₀ using non-linear regression.

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